

Amthamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Amthamine

Cat. No.: B1667264

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Amthamine is a potent and selective histamine H₂ receptor agonist, making it a valuable pharmacological tool for research in various physiological systems. This document provides an in-depth technical overview of **Amthamine**, including its chemical properties, mechanism of action, and experimental applications, tailored for researchers, scientists, and drug development professionals.

Core Properties of Amthamine

Amthamine, with the chemical name 5-(2-Aminoethyl)-4-methyl-1,3-thiazol-2-amine, is a structural analogue of histamine.^[1] It is commonly available as a dihydrobromide salt for research purposes.

Property	Value	Source
CAS Number	142437-67-0	[1]
Molecular Formula	C ₆ H ₁₁ N ₃ S	[1]
Molecular Weight	157.24 g/mol	
CAS Number (Dihydrobromide)	142457-00-9	
Molecular Weight (Dihydrobromide)	319.06 g/mol	

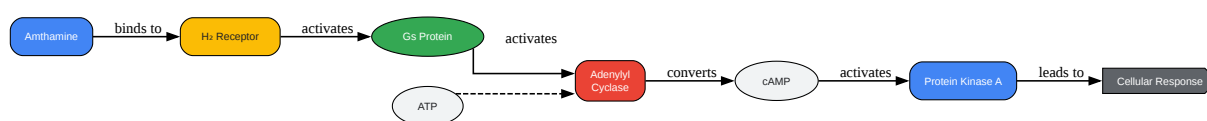
Mechanism of Action: Histamine H₂ Receptor Agonism

Amthamine exerts its biological effects by selectively binding to and activating the histamine H₂ receptor, a G-protein coupled receptor (GPCR). Activation of the H₂ receptor is known to trigger multiple intracellular signaling cascades.

Canonical Gs-cAMP Signaling Pathway

The primary and most well-characterized pathway involves the coupling of the H₂ receptor to the stimulatory G-protein (Gs). This initiates a cascade of events:

- Gs α subunit activates adenylyl cyclase.
- Adenylyl cyclase catalyzes the conversion of ATP to cyclic adenosine monophosphate (cAMP).
- Elevated intracellular cAMP levels lead to the activation of Protein Kinase A (PKA).
- PKA then phosphorylates various downstream target proteins, resulting in a cellular response.



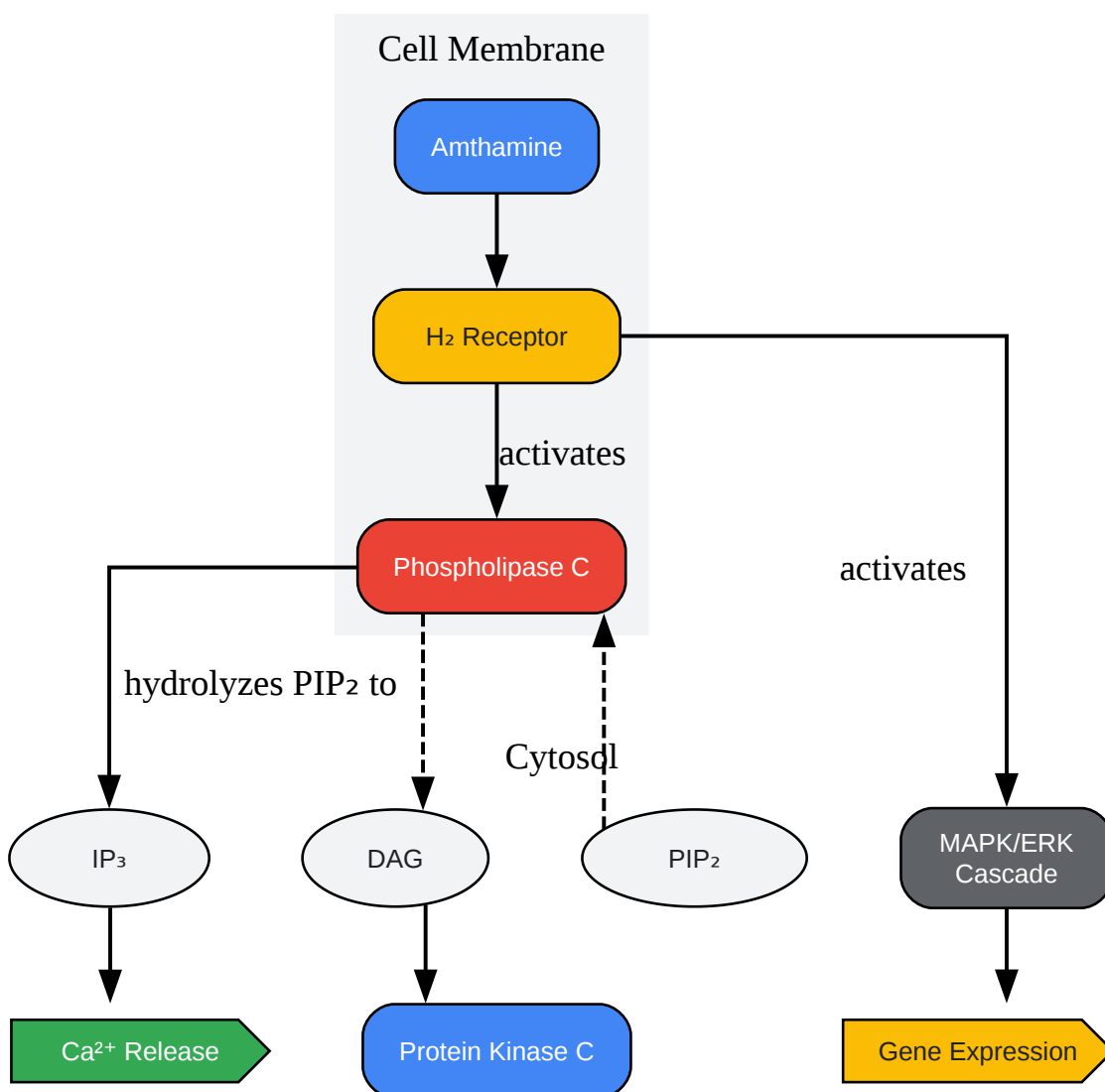
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Gs-cAMP Signaling Pathway of the H₂ Receptor.

Alternative Signaling Pathways

Recent studies have indicated that H₂ receptor activation can also lead to the stimulation of other signaling pathways, demonstrating the complexity of its function. These include:

- **Phospholipase C (PLC) Pathway:** The H₂ receptor has been shown to activate PLC, leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). This results in the mobilization of intracellular calcium and the activation of Protein Kinase C (PKC).
- **MAPK/ERK Pathway:** Activation of the H₂ receptor by agonists like **Amthamine** can also induce the phosphorylation of extracellular signal-regulated kinases (ERK), part of the mitogen-activated protein kinase (MAPK) cascade. This pathway is often associated with the regulation of gene expression and cell proliferation.



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Alternative H₂ Receptor Signaling Pathways.

Experimental Protocols

Amthamine has been instrumental in elucidating the role of the H₂ receptor in various physiological processes. Below are summaries of experimental protocols where **Amthamine** has been utilized.

In Vivo Measurement of Gastric Acid Secretion in Anesthetized Rats

This protocol is adapted from studies investigating the secretagogue effects of **Amthamine**.

Objective: To measure the dose-dependent effect of intravenously administered **Amthamine** on gastric acid secretion in anesthetized rats.

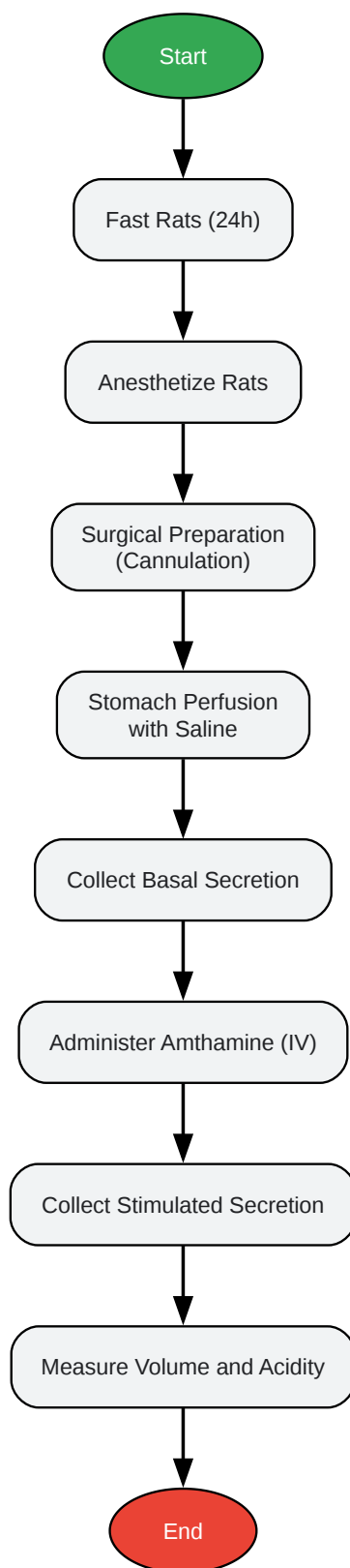
Materials:

- Male Wistar rats (200-250 g)
- Urethane anesthesia
- Saline solution (0.9% NaCl)
- **Amthamine** solutions of varying concentrations
- pH meter and titration equipment
- Peristaltic pump

Procedure:

- Rats are fasted for 24 hours with free access to water.
- Anesthesia is induced with urethane.
- A tracheal cannula is inserted to ensure a clear airway.
- The stomach is exposed via a midline laparotomy.

- A double-lumen cannula is inserted into the stomach through an incision in the forestomach and secured.
- The stomach is perfused with saline at a constant rate using a peristaltic pump.
- The perfusate is collected at regular intervals (e.g., 15 minutes), and the volume is measured.
- The acidity of the collected perfusate is determined by titration with NaOH to a pH of 7.0.
- After a basal secretion period, **Amthamine** is administered intravenously in increasing doses.
- Gastric acid output is calculated and expressed as $\mu\text{mol H}^+$ per unit of time.



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Workflow for Gastric Acid Secretion Assay.

In Vitro Vasodilation Studies in Rat Cerebral Arteries

This protocol is based on research demonstrating the vasodilatory effects of **Amthamine**.

Objective: To assess the effect of **Amthamine** on the myogenic tone of isolated rat cerebral arteries.

Materials:

- Male Sprague-Dawley rats
- Pressurized myograph system
- Physiological salt solution (PSS)
- **Amthamine** solutions
- Microdissection tools

Procedure:

- Rats are euthanized, and the brain is rapidly removed and placed in ice-cold PSS.
- Segments of cerebral arteries are carefully dissected.
- An artery segment is mounted on two glass cannulas in the myograph chamber and pressurized.
- The chamber is superfused with PSS at 37°C and gassed with a mixture of O₂ and CO₂.
- The vessel is allowed to develop spontaneous myogenic tone.
- Once a stable myogenic tone is achieved, cumulative concentrations of **Amthamine** are added to the superfusion solution.
- Changes in the internal diameter of the artery are recorded and used to calculate the percentage of vasodilation.

Quantitative Data

Amthamine's potency has been quantified in various experimental models.

Parameter	Species/Model	Value	Source
ED ₅₀ (Gastric Acid Secretion)	Conscious Cats (gastric fistula)	0.069 µmol/kg/h	
ED ₅₀ (Gastric Acid Secretion)	Anesthetized Rats (lumen-perfused stomach)	11.69 µmol/kg i.v.	
EC ₅₀ (Gastric Acid Secretion)	Rat Isolated Gastric Fundus	18.9 µmol/L	
pA ₂ (Famotidine vs. Amthamine)	Human Myocardium	7.21	

Note: ED₅₀ (Median Effective Dose) refers to the dose that produces 50% of the maximal response in vivo. EC₅₀ (Median Effective Concentration) is the concentration that produces 50% of the maximal response in vitro. The pA₂ value is a measure of the affinity of an antagonist for its receptor.

Conclusion

Amthamine is a highly selective and potent H₂ receptor agonist that serves as an invaluable tool for investigating the physiological and pathophysiological roles of the histamine H₂ receptor. Its well-characterized effects on gastric acid secretion and vascular tone, coupled with its utility in probing H₂ receptor signaling pathways, make it a staple compound in gastrointestinal and cardiovascular research. The experimental protocols and quantitative data presented in this guide provide a solid foundation for the effective application of **Amthamine** in a research setting.

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References

- 1. Amthamine - Wikipedia [en.wikipedia.org]
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